

Clofibrate-d4: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: Clofibrate-d4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and biological context for **Clofibrate-d4** (CAS No. 1189654-03-2). Given that specific safety data for the deuterated form is limited, this document leverages the extensive data available for its parent compound, Clofibrate (CAS No. 637-07-0), as a close surrogate. Deuterium labeling is not expected to significantly alter the toxicological profile.

Compound Identification and Properties

Clofibrate-d4 is a deuterium-labeled analog of Clofibrate, an antilipemic agent.^[1] It is primarily used as an internal standard in analytical and research applications, such as mass spectrometry, to ensure accurate quantification of Clofibrate in biological samples.^[2]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Name	Ethyl 2-(4-chlorophenoxy-d4)-2-methylpropanoate	[1][3]
Synonyms	[2H4]-Clofibrate; Ethyl Clofibrate-d4	[4]
CAS Number	1189654-03-2	[1][3][4]
Molecular Formula	C ₁₂ H ₁₁ D ₄ ClO ₃	[1][4]
Molecular Weight	246.72 g/mol	[1][3]
Appearance	Oil	[4]
Solubility	Practically insoluble in water; miscible with acetone, chloroform, diethyl ether, and ethanol.	[5]
Storage Temperature	Refrigerator	[4]

Toxicological Data and Hazard Identification

The toxicological data presented below is for the parent compound, Clofibrate. Researchers should handle **Clofibrate-d4** with the same level of caution.

Table 2: Acute Toxicity Data for Clofibrate (CAS: 637-07-0)

Route	Species	Value	Source(s)
Oral (LD50)	Rat	940 mg/kg	[6]
Intraperitoneal (LD50)	Rat	910 mg/kg	[6]
Oral (TDLo)	Human	171 ml/kg/6D (intermittent)	[6]

GHS Hazard Classification (Clofibrate)

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[6]
- Skin Irritation: Category 2 (Causes skin irritation)[6]
- Serious Eye Damage: Category 1 (Causes serious eye damage)[6]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (May cause respiratory irritation)[6]
- Carcinogenicity: Long-term studies have suggested a potential increased risk of cancer.[7]

Safe Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **Clofibrate-d4**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[2] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[2]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[2][8]
- Avoid inhalation of vapor or mist.[8]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.[2][8] Recommended storage is in a refrigerator.[4]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8]

First Aid Measures

- After Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[2][6]
- After Skin Contact: Immediately wash with plenty of water and soap and rinse thoroughly. If skin irritation persists, seek medical advice.[2][6]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a physician.[2][6]
- After Swallowing: If swallowed, call a poison center or doctor immediately if you feel unwell. Rinse mouth.[2]

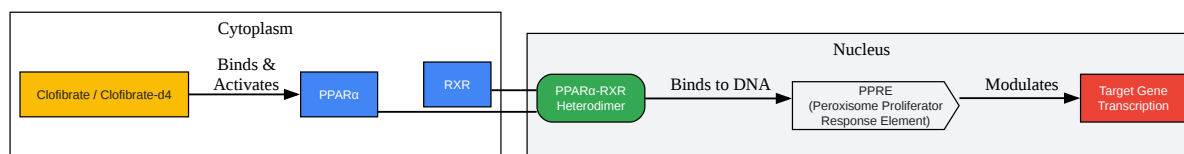
Biological Mechanism of Action: PPAR α Agonism

Clofibrate, and by extension **Clofibrate-d4**, exerts its primary biological effects as an agonist of the Peroxisome Proliferator-Activated Receptor alpha (PPAR α).[4][8] PPAR α is a nuclear receptor that regulates the expression of genes involved in lipid metabolism and fatty acid oxidation.[6]

Activation of PPAR α by Clofibrate leads to a cascade of events, including:

- Increased expression of lipoprotein lipase, which enhances the clearance of triglycerides.[8]
- Increased fatty acid uptake and β -oxidation in the liver and muscle.[6][8]
- Decreased hepatic production of Very Low-Density Lipoprotein (VLDL).[8]

- Induction of synthesis of HDL apolipoproteins (ApoA-I and ApoA-II).[1]



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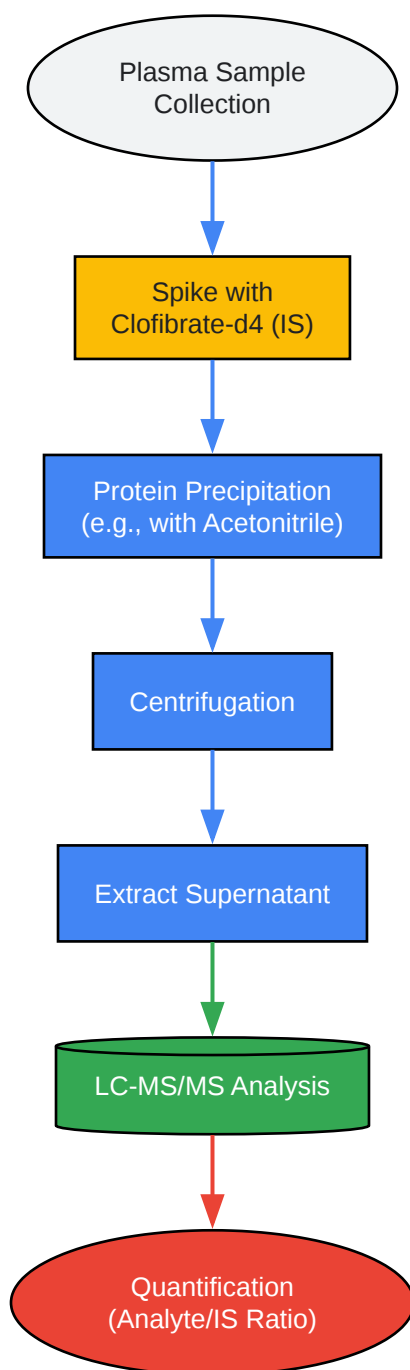
Caption: Clofibrate activation of the PPARα signaling pathway.

Experimental Protocols and Use

Clofibrate-d4 is most commonly employed as an internal standard (IS) in bioanalytical methods to correct for variability during sample processing and analysis.[9] Its physical and chemical properties are nearly identical to the unlabeled analyte, ensuring similar behavior during extraction and chromatography, while its mass difference allows for distinct detection by mass spectrometry.[2][9]

Example Workflow: Quantification in Plasma

The following diagram illustrates a typical workflow for using **Clofibrate-d4** to quantify Clofibric acid (the active metabolite) in plasma samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).



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*Caption: Workflow for using **Clofibrate-d4** as an internal standard.*

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] Do not allow the product to enter drains or surface

water.[6][8]

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the product you are using.

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